

Proper Disposal of Rivenprost: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Rivenprost

Cat. No.: B157803

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This document provides essential safety and logistical information for the proper disposal of **Rivenprost** (also known as ONO-4819), a selective EP4 receptor agonist. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. **Rivenprost** is a potent prostaglandin analogue and should be handled as hazardous chemical waste from generation to disposal.

Immediate Safety Precautions

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including:

- Safety glasses or goggles
- Chemical-resistant gloves (nitrile or neoprene)
- A lab coat

All handling of **Rivenprost**, including solution preparation and waste consolidation, should be performed in a well-ventilated area, preferably within a chemical fume hood. An eyewash station and safety shower must be readily accessible.

Waste Identification and Segregation

Proper segregation of waste is the first step in compliant disposal. All items that have come into contact with **Rivenprost** must be considered contaminated and disposed of as chemical waste. Do not mix **Rivenprost** waste with general laboratory trash or other waste streams.

Waste Type	Description	Recommended Container
Unused/Expired Rivenprost	Pure solid compound or original solutions from the manufacturer.	Original, tightly sealed container.
Liquid Waste	Aqueous buffers, organic solvents (e.g., DMSO, ethanol), and cell culture media containing Rivenprost.	Labeled, leak-proof, and chemically compatible waste bottle.
Solid Waste	Contaminated consumables such as pipette tips, microfuge tubes, gloves, bench paper, and empty vials.	Labeled, double-lined, puncture-resistant chemical waste bag or container.
Sharps Waste	Contaminated needles, syringes, or scalpel blades.	Labeled, puncture-proof sharps container.

Step-by-Step Disposal Protocol

Note: These are general guidelines. Always follow the specific protocols established by your institution's Environmental Health & Safety (EHS) department and comply with all local, state, and federal regulations.

Step 1: Inactivation (Optional and Procedure-Dependent)

Currently, there are no universally established protocols for the chemical inactivation of **Rivenprost** in a standard laboratory setting. Therefore, inactivation is not recommended without a validated procedure and approval from your institution's EHS office. Treat all **Rivenprost** waste as chemically active.

Step 2: Waste Collection and Containment

- Pure Compound and Original Solutions: Keep unused or expired **Rivenprost** in its original container. Ensure the cap is tightly sealed.
- Aqueous and Solvent-Based Liquid Waste: Collect all liquid waste containing **Rivenprost** in a designated, compatible hazardous waste container. Do not fill the container beyond 90% capacity to prevent spills.
- Contaminated Solids: Place all contaminated solid materials into a designated chemical waste bag or container. Seal the inner bag before closing the outer container.
- Contaminated Sharps: Immediately place all contaminated sharps into an approved sharps container to prevent accidental punctures.

Step 3: Labeling

Properly label all waste containers. The label should be securely affixed and include the following information:

- The words "Hazardous Waste"
- Full chemical name: "**Rivenprost** (ONO-4819)"
- All other chemical constituents and their approximate concentrations (e.g., "Methanol," "DMSO," "PBS")
- Associated hazards (e.g., "Toxic")
- The date accumulation started
- Principal Investigator's name and laboratory contact information

Step 4: Storage Pending Disposal

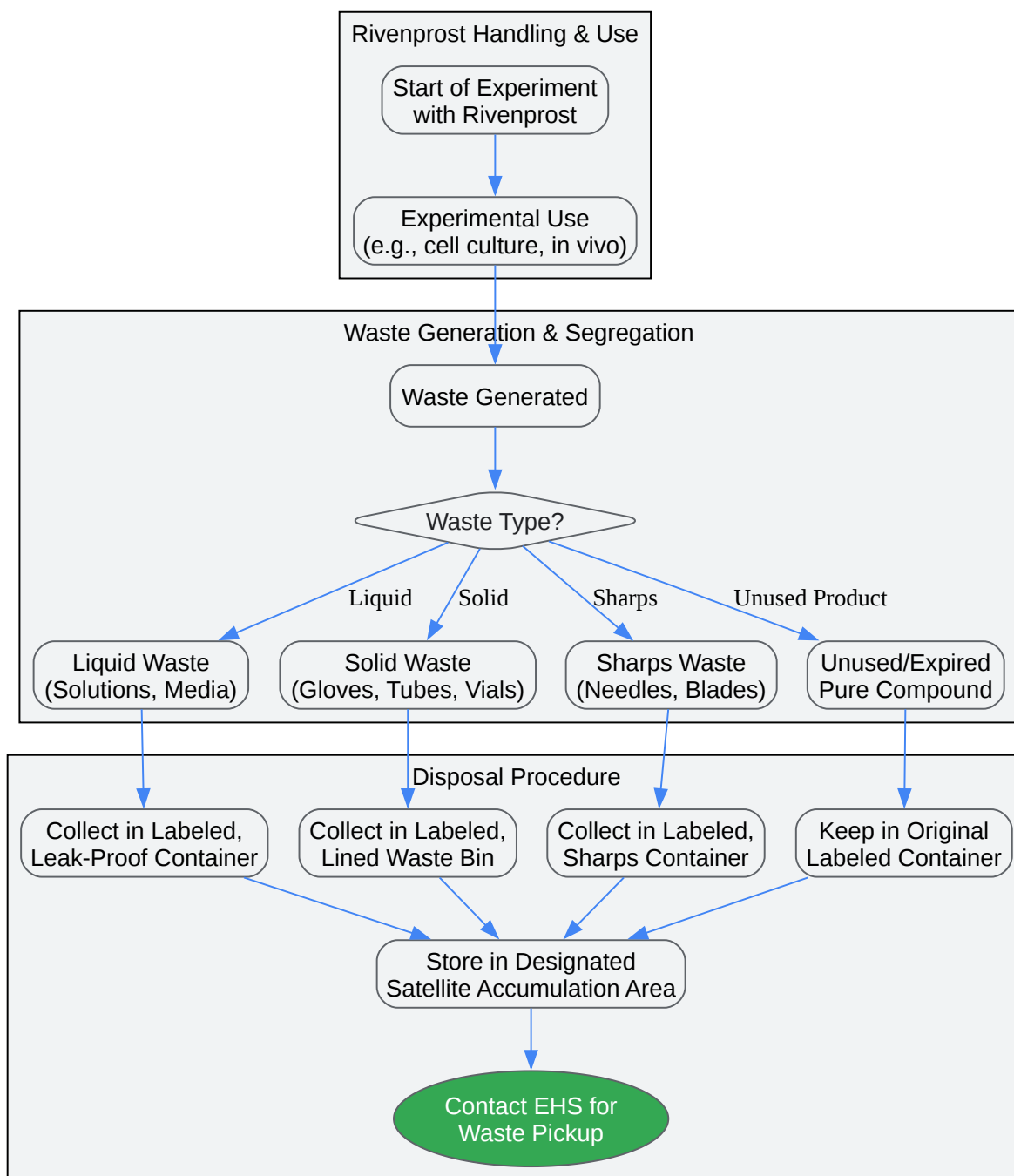
Store all **Rivenprost** waste in a designated, secure satellite accumulation area within the laboratory. This area should be clearly marked, have secondary containment, and be away from drains and sources of ignition.

Step 5: Arrange for Pickup and Disposal

Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of **Rivenprost** waste via standard trash or pour it down the drain.^{[1][2]} Improper disposal can lead to environmental contamination and regulatory violations.

Experimental Workflow and Disposal Pathway

The following diagram illustrates the decision-making process for the proper handling and disposal of **Rivenprost** waste in a laboratory setting.



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Caption: Workflow for the segregation and disposal of **Rivenprost** waste.

This procedural guidance is intended to supplement, not replace, institutional and regulatory requirements. Always prioritize safety and compliance in the handling and disposal of all laboratory chemicals.

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References

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- To cite this document: BenchChem. [Proper Disposal of Rivenprost: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157803#rivenprost-proper-disposal-procedures>]

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